

Physicochemical Profile of 2-(1-piperidinylmethyl)phenol: A Technical Guide

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Compound of Interest

Compound Name: 2-(Piperidin-1-ylmethyl)phenol

CAS No.: 4764-13-0

Cat. No.: B1220415

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical characteristics of the organic compound 2-(1-piperidinylmethyl)phenol. Due to the limited availability of direct experimental data for this specific molecule, this guide also incorporates data from closely related isomers and analogs, alongside computed theoretical values, to offer a well-rounded profile. Detailed experimental protocols for its synthesis and the determination of its key physicochemical properties are also presented.

Core Physicochemical Data

The following table summarizes the available quantitative data for 2-(1-piperidinylmethyl)phenol and its related compounds. It is critical to distinguish between experimentally determined values and computationally predicted data.

Property	Value	Data Type	Compound	Source
Molecular Formula	C ₁₂ H ₁₇ NO	---	2-(1-piperidinylmethyl)phenol	[1]
Molecular Weight	191.27 g/mol	Computed	2-(1-piperidinylmethyl)phenol	[1]
Melting Point	137-138 °C	Experimental	3-(1-piperidinylmethyl)phenol (isomer)	[2][3]
56-57 °C	Experimental	4-Methyl-2-(1-piperidinylmethyl)phenol (analog)	[4]	
Boiling Point	308.1 ± 17.0 °C	Predicted	3-(1-piperidinylmethyl)phenol (isomer)	[2][3]
81-84 °C @ 0.005 Torr	Experimental	4-Methyl-2-(1-piperidinylmethyl)phenol (analog)	[4]	
Solubility	Soluble in Methanol	Experimental	3-(1-piperidinylmethyl)phenol (isomer)	[2][3]
Moderately soluble in water (general for phenols)	General Knowledge	Phenols	[5]	
pKa	9.97 ± 0.10	Predicted	3-(1-piperidinylmethyl)phenol (isomer)	[2][3]
LogP (XLogP3)	1.7	Computed	2-(1-piperidinylmethyl)phenol	[1]

Topological Polar Surface Area	23.5 Å ²	Computed	2-(1-piperidinylmethyl)phenol	[1]
CAS Number	4764-13-0	---	2-(1-piperidinylmethyl)phenol	[1]

Synthesis and Experimental Protocols

2-(1-piperidinylmethyl)phenol is synthesized via the Mannich reaction, a three-component condensation involving a phenol, formaldehyde, and a secondary amine (piperidine).[\[6\]](#)[\[7\]](#)

Experimental Protocol: Synthesis via Mannich Reaction

This protocol outlines a general procedure for the synthesis of 2-(1-piperidinylmethyl)phenol.

Materials:

- Phenol
- Formaldehyde (37% aqueous solution)
- Piperidine
- Ethanol (or other suitable solvent)
- Hydrochloric acid (for workup, if necessary)
- Sodium hydroxide (for workup)
- Dichloromethane (or other extraction solvent)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser

- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve phenol (1 equivalent) in ethanol.
- To this solution, add piperidine (1 equivalent).
- Cool the mixture in an ice bath and slowly add formaldehyde (1 equivalent) with continuous stirring.
- After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature.
- Heat the reaction mixture to reflux and maintain for a specified time (typically several hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the mixture and remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel or by recrystallization from an appropriate solvent system.

Experimental Protocol: Melting Point Determination

Procedure:

- A small, dry sample of the purified compound is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.

- The temperature at which the substance starts to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

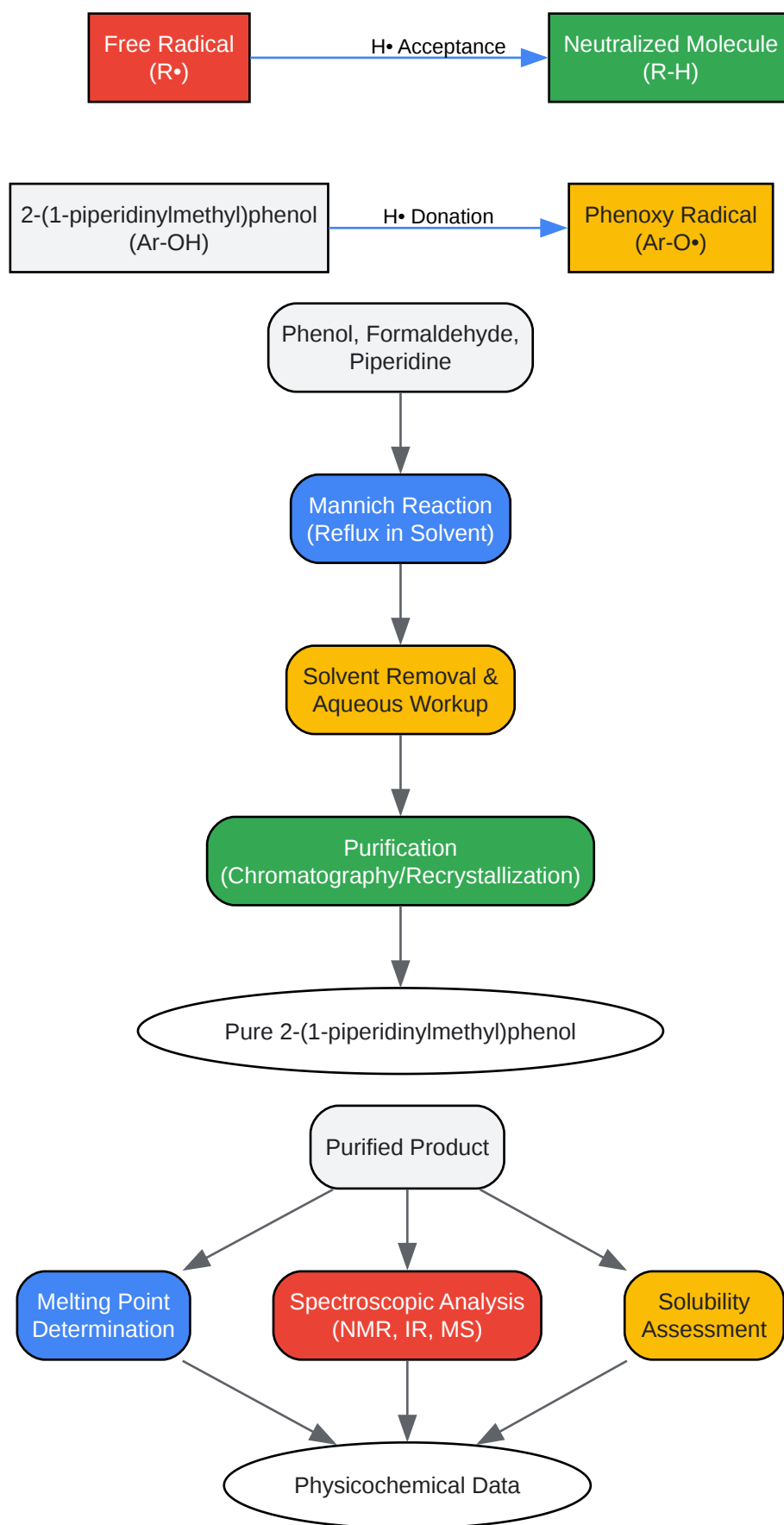
Experimental Protocol: Solubility Assessment

Procedure:

- To a small, fixed amount of solvent (e.g., 1 mL of water, ethanol, etc.) in a test tube, add a small, pre-weighed amount of the compound.
- Stir or vortex the mixture at a constant temperature.
- Observe for dissolution. If the compound dissolves completely, add another pre-weighed amount and repeat until saturation is reached.
- Solubility can be expressed qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively (e.g., in mg/mL).

Potential Biological Activity and Signaling

While no specific signaling pathways for 2-(1-piperidinylmethyl)phenol have been documented, phenolic compounds are well-known for their antioxidant properties. This activity is generally attributed to their ability to donate a hydrogen atom from the hydroxyl group to neutralize free radicals.



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